

Deacetylcephaloglycin: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Deacetylcephaloglycin*

CAS No.: *3890-34-4*

Cat. No.: *B1669932*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Deacetylcephaloglycin**, an active metabolite of the first-generation cephalosporin antibiotic, Cephaloglycin. This document outlines its chemical properties, metabolic pathway, analytical methodologies, and mechanism of action, presenting the information in a format tailored for research and development applications.

Core Quantitative Data

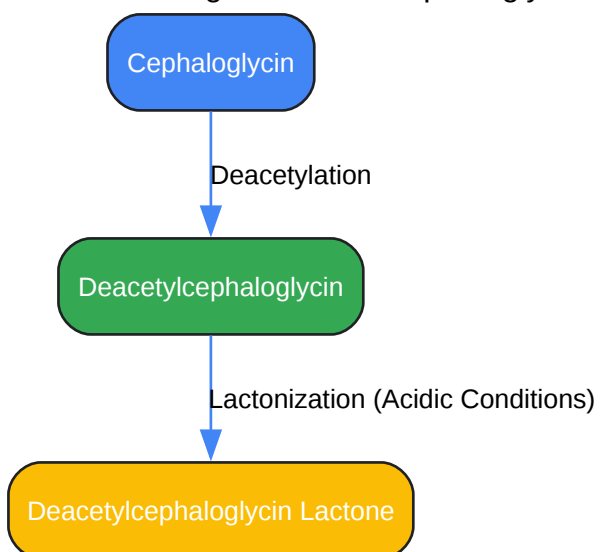
A summary of the key quantitative data for **Deacetylcephaloglycin** is presented in the table below for easy reference and comparison.

Parameter	Value	Source(s)
CAS Number	3890-34-4	[1] [2] [3]
Alternate CAS	20166-01-2	[4] [5]
Molecular Weight	363.39 g/mol	[4] [6]
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₅ S	[6]

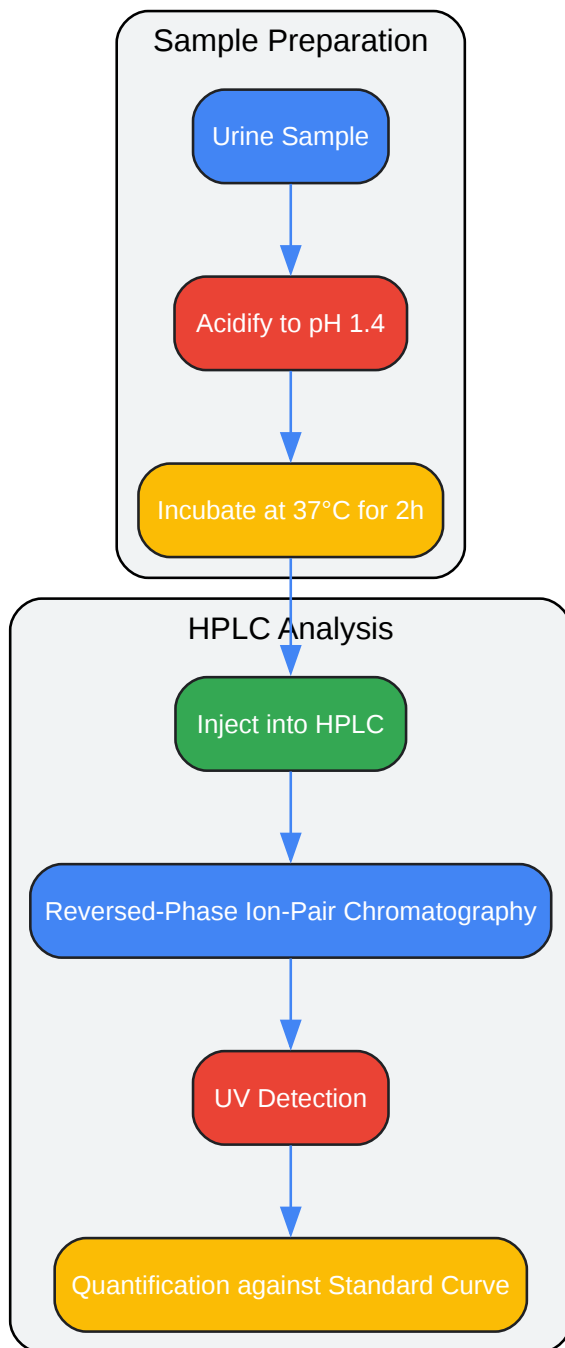
Metabolic Pathway of Cephaloglycin

Deacetylcephaloglycin is the primary active metabolite of Cephaloglycin. The metabolic conversion involves the deacetylation of the parent compound. Under acidic conditions, **Deacetylcephaloglycin** can be further degraded to form **Deacetylcephaloglycin** lactone. The rate-determining step in this degradation pathway from Cephaloglycin to the lactone is the initial deacetylation.[\[1\]](#) Most of the absorbed Cephaloglycin is excreted in the urine as this antimicrobially active metabolite.[\[7\]](#)

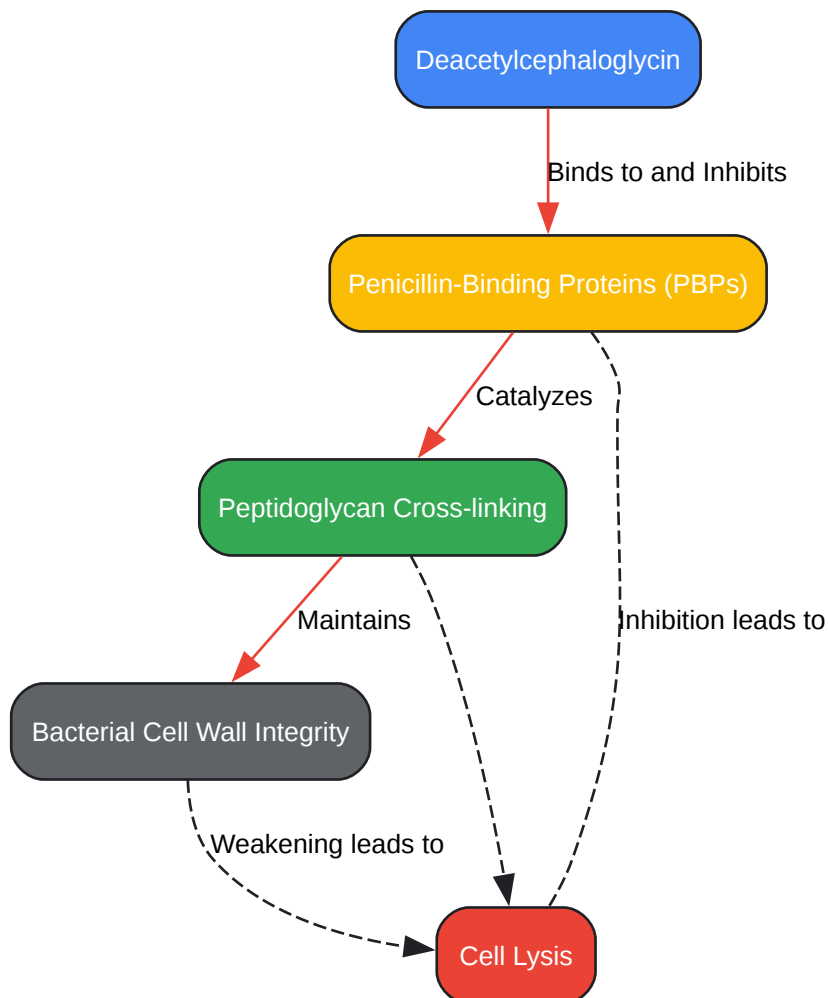
Metabolic Degradation of Cephaloglycin



Workflow for HPLC Analysis of Deacetylcephaloglycin



Mechanism of Action of Deacetylcephaloglycin



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. 3890-34-4|Deacetylcephaloglycin|\(6R-\(6alpha,7beta\(R*\)\)\) -7-\(\(Aminophenylacetyl\)amino\)-3-\(hydroxymethyl\)-8-oxo-5-thia-1-azabicyclo\(4.2.0\)oct-2-ene-2-carboxylic acid|-范德生物科技公司 \[bio-fount.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
- [4. lookchem.com \[lookchem.com\]](#)
- [5. An improved preparation of desacetylcephaloglycin. - Lookchem \[lookchem.com\]](#)
- [6. lookchem.com \[lookchem.com\]](#)
- [7. Cephaloglycin | C18H19N3O6S | CID 19150 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Deacetylcephaloglycin: A Comprehensive Technical Overview\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1669932/docs#deacetylcephaloglycin-a-comprehensive-technical-overview\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check